

Solubility Profile of Ferric Ammonium Oxalate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ferric ammonium oxalate*

Cat. No.: *B1630458*

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This technical guide provides a comprehensive overview of the solubility of **ferric ammonium oxalate** in two common laboratory solvents: water and ethanol. This document is intended for researchers, scientists, and professionals in the field of drug development and other scientific disciplines where this compound is utilized.

Executive Summary

Ferric ammonium oxalate, a complex salt with the formula $(\text{NH}_4)_3[\text{Fe}(\text{C}_2\text{O}_4)_3]$, is a compound of interest in various chemical applications, including blueprinting and the synthesis of iron oxides. Understanding its solubility is critical for its effective use in experimental and industrial settings. This guide consolidates available data on its solubility in water and ethanol, provides a detailed experimental protocol for solubility determination, and presents a logical workflow for its synthesis and thermal decomposition.

Solubility Data

Ferric ammonium oxalate's solubility is significantly dependent on the solvent and its hydration state. The most commonly available form is the trihydrate, $(\text{NH}_4)_3[\text{Fe}(\text{C}_2\text{O}_4)_3] \cdot 3\text{H}_2\text{O}$.

Solvent	Qualitative Solubility	Quantitative Solubility (g/100 mL)
Water	Soluble to Very Soluble[1][2][3][4][5]	Data not available in searched literature
Ethanol	Insoluble (for the trihydrate form)[1]	Data not available in searched literature

Note on Solubility in Ethanol: While some sources may indicate solubility in "alcohol," more specific and reliable sources state that the trihydrate form of **ferric ammonium oxalate** is insoluble or practically insoluble in ethanol.[1] This discrepancy may arise from differences in the hydration state of the compound being described.

Factors Influencing Solubility

The solubility of **ferric ammonium oxalate** in aqueous solutions can be influenced by several factors:

- Temperature: Generally, the solubility of salts like **ferric ammonium oxalate** in water increases with higher temperatures.[6]
- pH: The stability of the ferric oxalate complex is pH-dependent, which can, in turn, affect its solubility.[6]
- Presence of other ions: The common ion effect and the presence of other electrolytes in the solution can alter the solubility.[6]

Experimental Protocol: Determination of Solubility

The following is a general method for determining the solubility of a solid inorganic salt like **ferric ammonium oxalate** in water as a function of temperature.

Objective: To determine the concentration of a saturated solution of **ferric ammonium oxalate** in water at various temperatures.

Materials:

- **Ferric ammonium oxalate** trihydrate
- Distilled or deionized water
- Erlenmeyer flask
- Stir plate and magnetic stir bar
- Water bath with temperature control
- Calibrated thermometer
- Syringe with a filter attachment
- Pre-weighed weighing bottles
- Analytical balance
- Drying oven

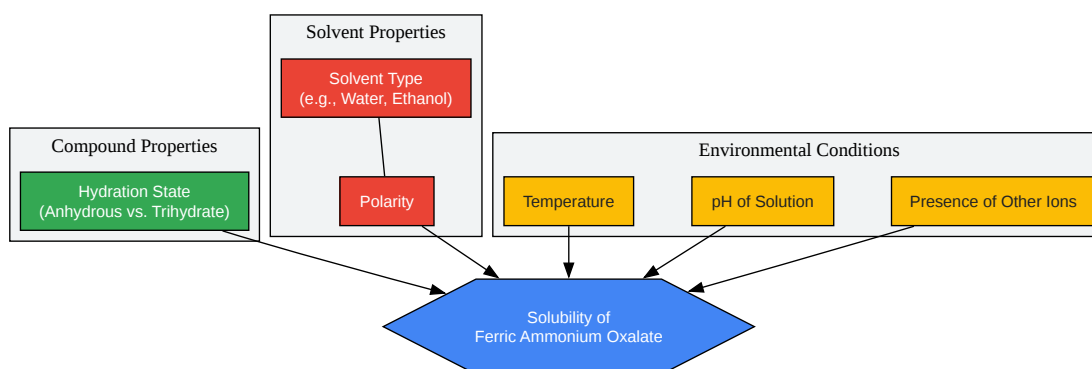
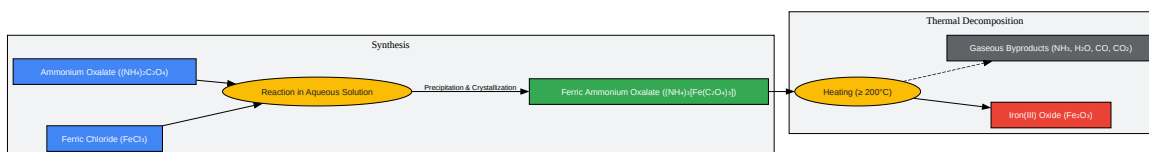
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **ferric ammonium oxalate** to a known volume of distilled water in an Erlenmeyer flask.
 - Place the flask in a temperature-controlled water bath set to the desired temperature (e.g., 25 °C).
 - Stir the solution vigorously using a magnetic stirrer to ensure equilibrium is reached. A minimum of 24 hours is recommended to ensure saturation.
- Sample Collection:
 - Once equilibrium is reached, allow the solution to stand undisturbed for a sufficient time to let the excess solid settle.

- Carefully draw a known volume of the clear supernatant liquid into a syringe fitted with a filter to prevent the transfer of any undissolved solid.
- Gravimetric Analysis:
 - Dispense the filtered, saturated solution into a pre-weighed weighing bottle and record the exact mass of the solution.
 - Place the weighing bottle in a drying oven set to a temperature that will evaporate the water without decomposing the salt (e.g., 80-90 °C).
 - Heat the sample to a constant weight.
 - After cooling to room temperature in a desiccator, reweigh the weighing bottle containing the dry **ferric ammonium oxalate**.
- Calculation of Solubility:
 - The mass of the dissolved **ferric ammonium oxalate** is the final weight of the weighing bottle and salt minus the initial weight of the empty weighing bottle.
 - The mass of the water is the initial mass of the solution minus the final mass of the dry salt.
 - Calculate the solubility in grams of solute per 100 g of water.
- Temperature Variation:
 - Repeat the procedure at different temperatures to construct a solubility curve.

Synthesis and Decomposition Workflow

Ferric ammonium oxalate can be synthesized and subsequently used as a precursor for iron oxides. The following diagram illustrates this general workflow.



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